

# 2-Bromo-4'-hydroxyacetophenone: A Versatile Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

Cat. No.: B064651

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## Introduction

**2-Bromo-4'-hydroxyacetophenone** is a highly versatile bifunctional molecule that serves as a crucial starting material and intermediate in a wide array of organic syntheses. Its unique structure, featuring a reactive  $\alpha$ -bromoketone moiety and a phenolic hydroxyl group, allows for diverse chemical transformations, making it an invaluable tool for medicinal chemists and researchers in drug development. This document provides a comprehensive overview of its applications, including detailed experimental protocols and reaction data, for the synthesis of various biologically active compounds such as chalcones, thiazoles, phenacyl esters, and benzodiazepine derivatives.

## Key Applications

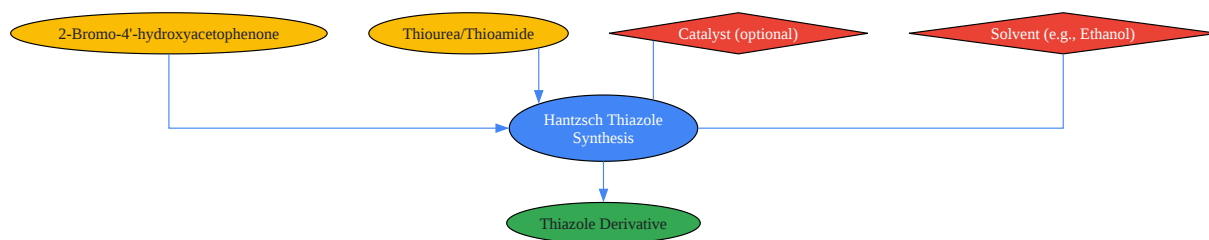
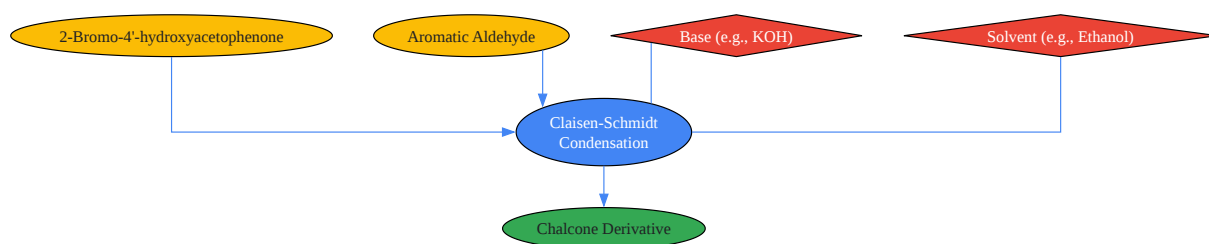
The strategic placement of the bromine atom and the hydroxyl group on the acetophenone scaffold enables **2-Bromo-4'-hydroxyacetophenone** to participate in a variety of reactions, including nucleophilic substitution, condensation, and cyclization reactions. This versatility has been exploited to synthesize a range of heterocyclic and non-heterocyclic compounds with significant therapeutic potential.

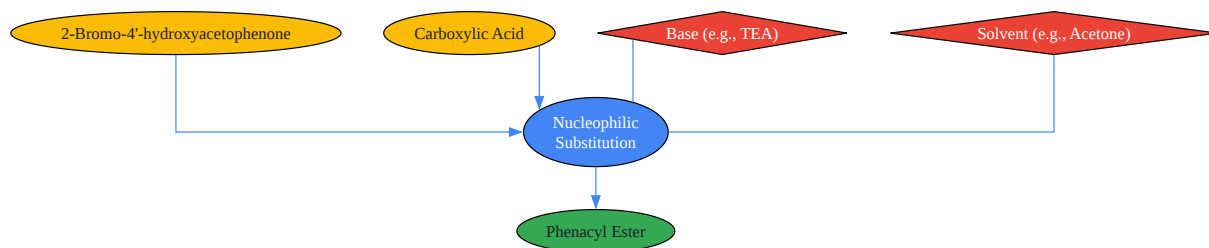
## Synthesis of Chalcones

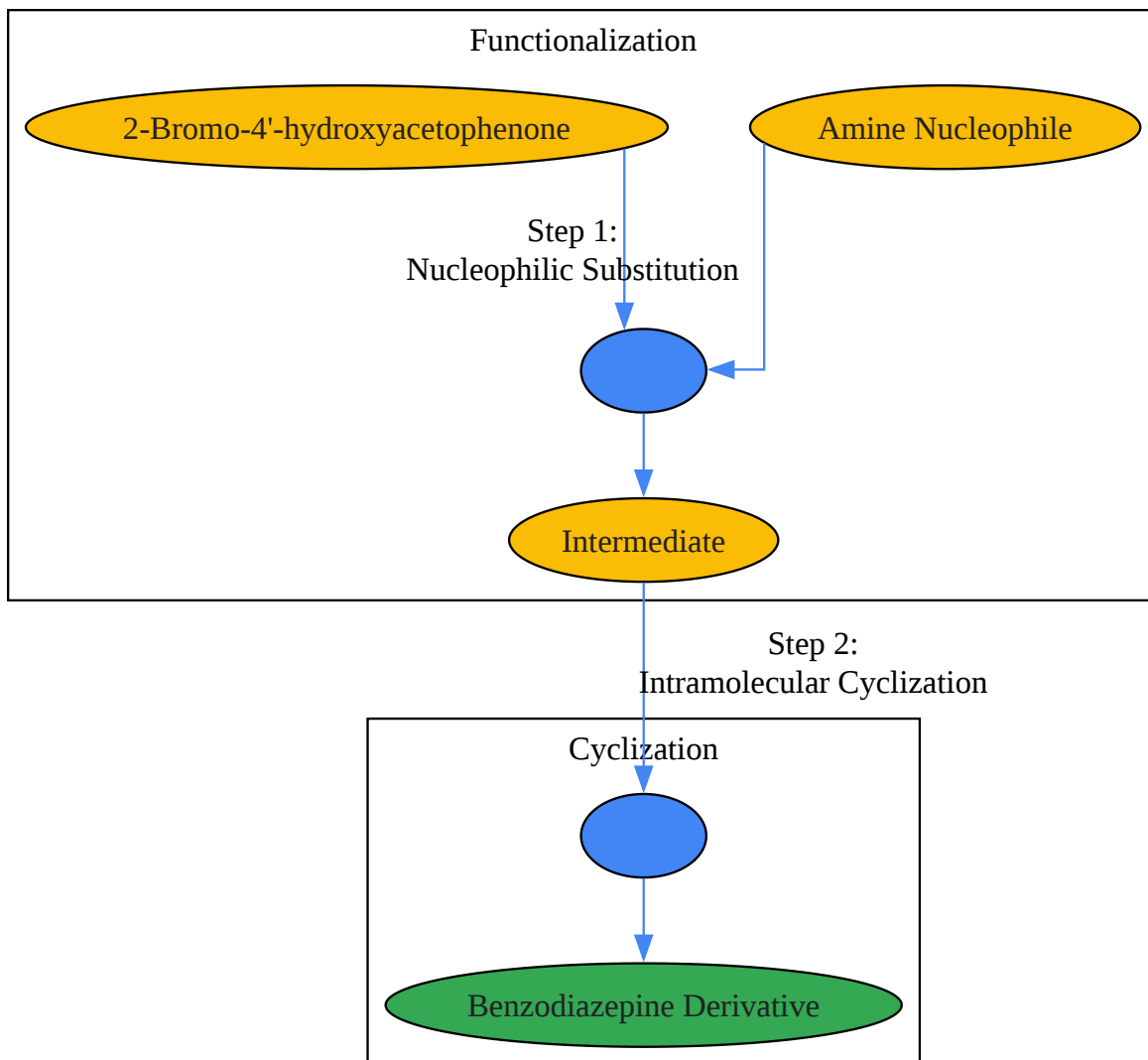
Chalcones, characterized by an open-chain flavonoid structure with a 1,3-diaryl-2-propen-1-one core, are well-known for their broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.<sup>[1]</sup> The Claisen-Schmidt

condensation of **2-Bromo-4'-hydroxyacetophenone** with various aromatic aldehydes provides a straightforward and efficient route to novel chalcone derivatives.[2][3]

Reaction Scheme:







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## References

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